

An In-Depth Technical Guide to *tert*-Butylferrocene (CAS 1316-98-9)

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Compound of Interest

Compound Name: *t*-Butylferrocene

Cat. No.: B12061254

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Introduction

***tert*-Butylferrocene**, identified by the CAS number 1316-98-9, is an organometallic compound derived from ferrocene. It is characterized by the substitution of a *tert*-butyl group on one of the cyclopentadienyl rings of the ferrocene sandwich structure. This modification imparts unique physicochemical properties, leading to its application in diverse fields, including organic synthesis, materials science, and as a performance additive in propellants. This technical guide provides a comprehensive overview of the properties, synthesis, applications, and hazards associated with ***tert*-butylferrocene**.

Chemical and Physical Properties

***tert*-Butylferrocene** is a dark-orange, oily liquid at room temperature. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	1316-98-9	
Molecular Formula	C ₁₄ H ₁₈ Fe	[1]
Molecular Weight	242.14 g/mol	
Appearance	Dark-orange liquid	[1]
Boiling Point	96 °C at 1 mmHg	
Density	1.201 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.579	
Solubility	Not miscible or difficult to mix in water. Soluble in organic solvents.	[2]
Stability	Stable under normal conditions, but may be air sensitive. Combustible.	[2]

Synthesis of tert-Butylferrocene

The synthesis of **tert-butylferrocene** is typically achieved through a Friedel-Crafts alkylation of ferrocene. This electrophilic aromatic substitution reaction involves the reaction of ferrocene with a tert-butylation agent in the presence of a Lewis acid catalyst.

General Experimental Protocol: Friedel-Crafts Alkylation of Ferrocene

The following is a representative protocol for the synthesis of **tert-butylferrocene**, adapted from established procedures for Friedel-Crafts reactions on ferrocene.[3][4]

Materials:

- Ferrocene
- tert-Butyl chloride or tert-Butanol

- Anhydrous aluminum chloride (AlCl_3) or another suitable Lewis acid
- Anhydrous dichloromethane (DCM) or another suitable solvent
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Hexane
- Drying tube (e.g., with calcium chloride)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, addition funnel, separatory funnel)
- Magnetic stirrer and heating mantle

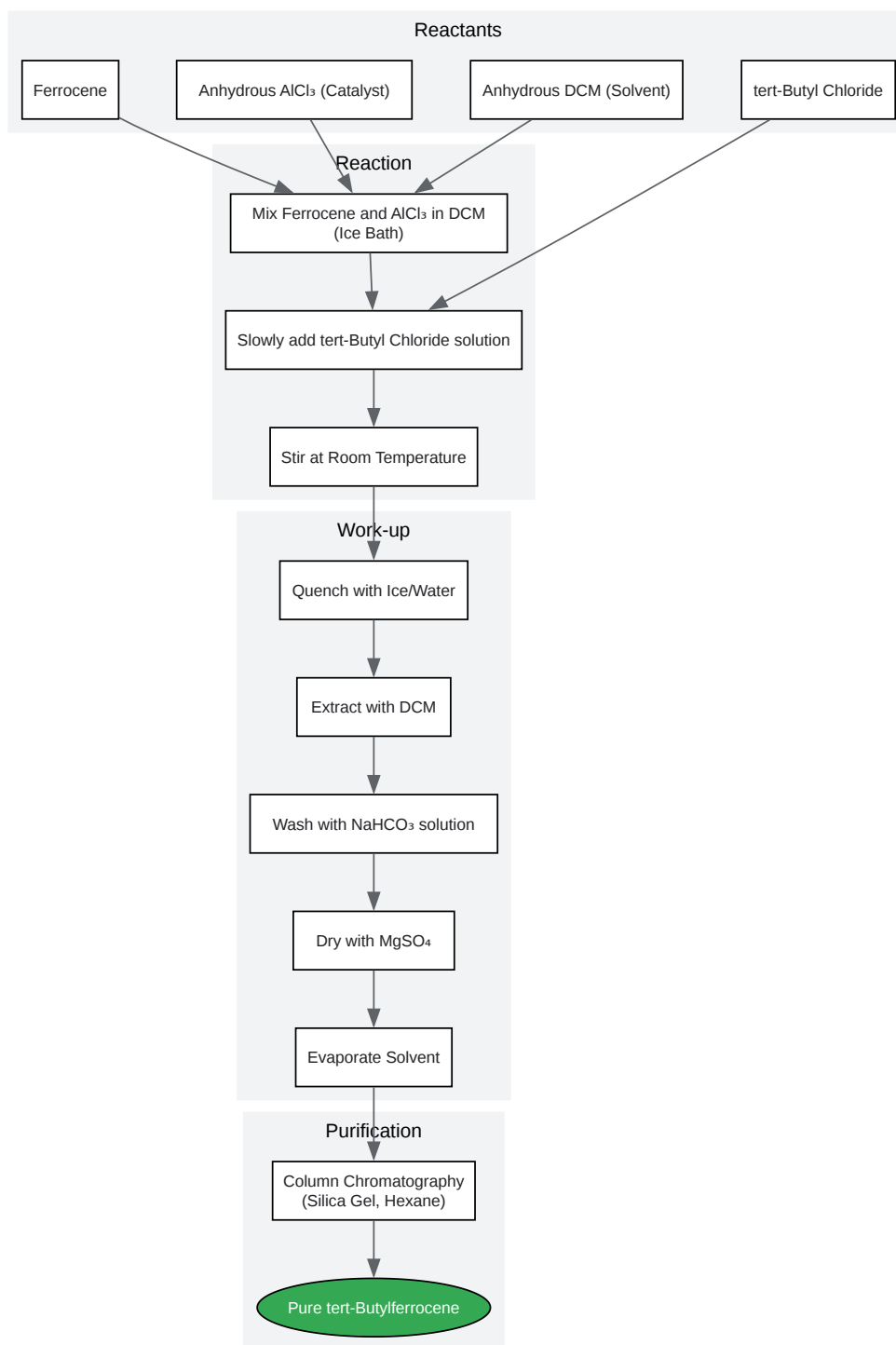
Procedure:

- In a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stirrer, a condenser, and a drying tube, dissolve ferrocene in anhydrous dichloromethane.
- Cool the solution in an ice bath.
- Slowly add anhydrous aluminum chloride to the stirred solution.
- In a separate vessel, dissolve tert-butyl chloride in anhydrous dichloromethane.
- Add the tert-butyl chloride solution dropwise to the ferrocene-Lewis acid mixture via an addition funnel over a period of 30-60 minutes, maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to overnight. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by carefully pouring the mixture over crushed ice and water.

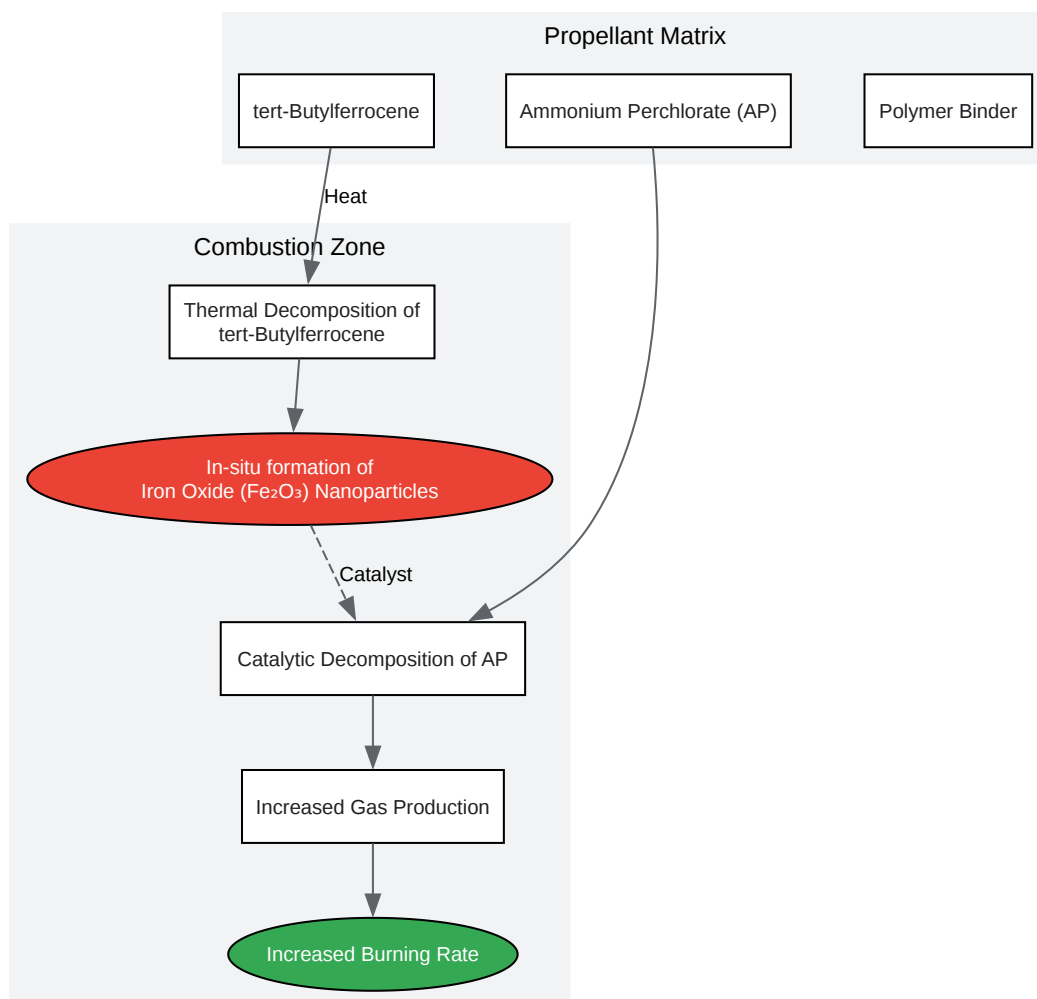
- Separate the organic layer using a separatory funnel. Wash the organic layer sequentially with water and a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel, eluting with hexane or a hexane/ethyl acetate gradient, to yield pure **tert-butylferrocene** as a dark-orange oil.

Synthesis Workflow Diagram

Synthesis Workflow of tert-Butylferrocene via Friedel-Crafts Alkylation



Proposed Mechanism of tert-Butylferrocene as a Burning Rate Modifier

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